

Maritinone: A Physicochemical and Biological Profile for Drug Discovery

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Compound of Interest

Compound Name: Maritinone

Cat. No.: B1676075

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Maritinone, a naturally occurring naphthoquinone dimer, has garnered significant interest within the scientific community for its potent antiproliferative properties. Isolated from plant species of the *Diospyros* genus, this compound presents a promising scaffold for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the physicochemical properties of **Maritinone**, alongside detailed experimental protocols for its isolation and characterization. Furthermore, it explores the potential mechanisms underlying its biological activity, offering a foundation for future research and drug development endeavors.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its development as a therapeutic agent, influencing its solubility, absorption, distribution, metabolism, and excretion (ADME) profile. While comprehensive experimental data for **Maritinone** is not extensively available in the public domain, this section summarizes its known properties and provides context based on related chemical structures.

Table 1: Physicochemical Properties of **Maritinone**

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₄ O ₆	--INVALID-LINK--
Molecular Weight	374.34 g/mol	--INVALID-LINK--[1]
CAS Number	33927-59-2	--INVALID-LINK--[1]
IUPAC Name	5-hydroxy-8-(4-hydroxy-7-methyl-5,8-dioxonaphthalen-1-yl)-2-methylnaphthalene-1,4-dione	--INVALID-LINK--
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available. Naphthoquinones are generally sparingly soluble in water and more soluble in organic solvents.	
pKa	Data not available	

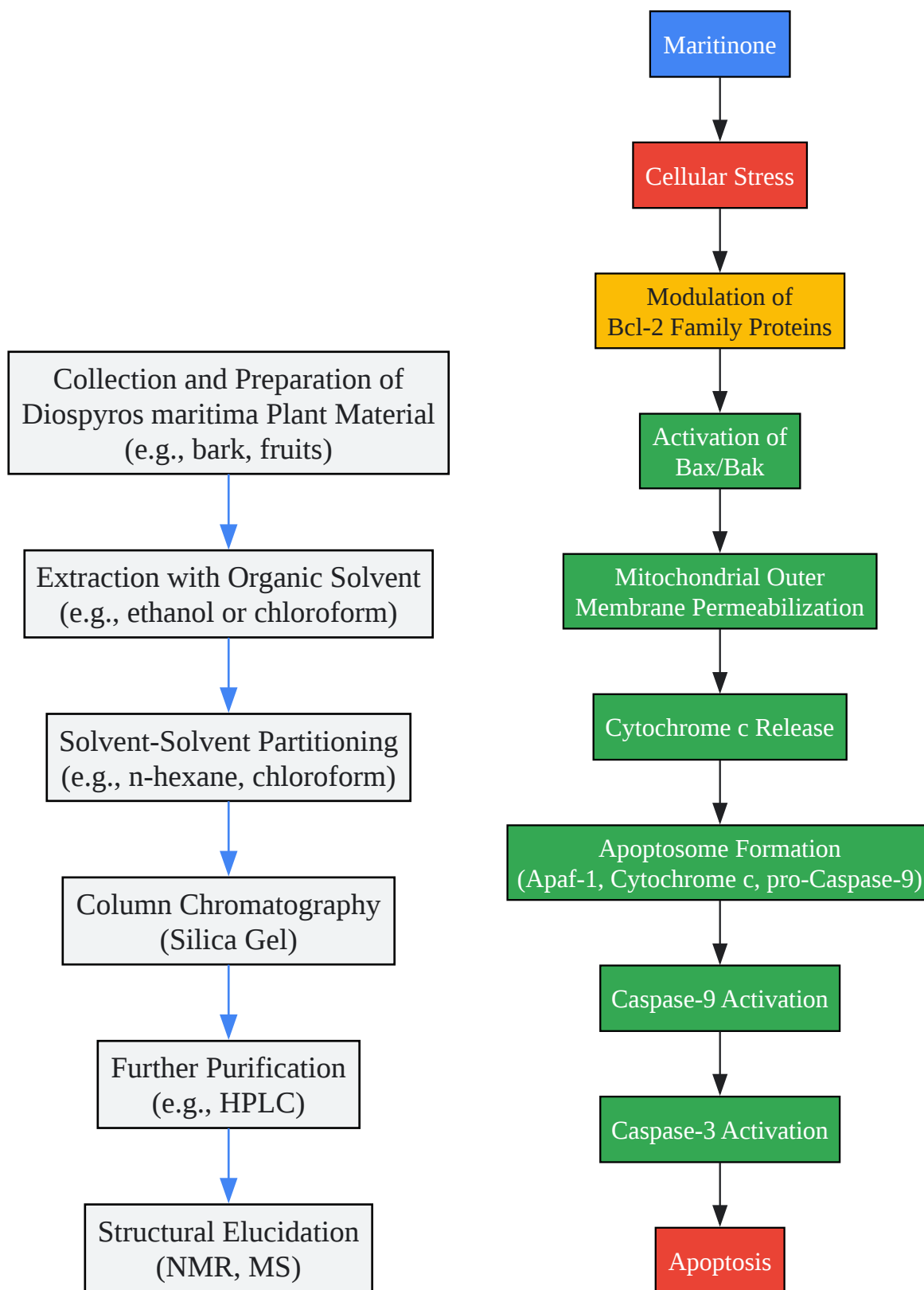
Note: The lack of publicly available experimental data for melting point, boiling point, solubility, and pKa highlights a significant gap in the characterization of **Maritinone**. The experimental protocols outlined in Section 2 provide methodologies to determine these crucial parameters.

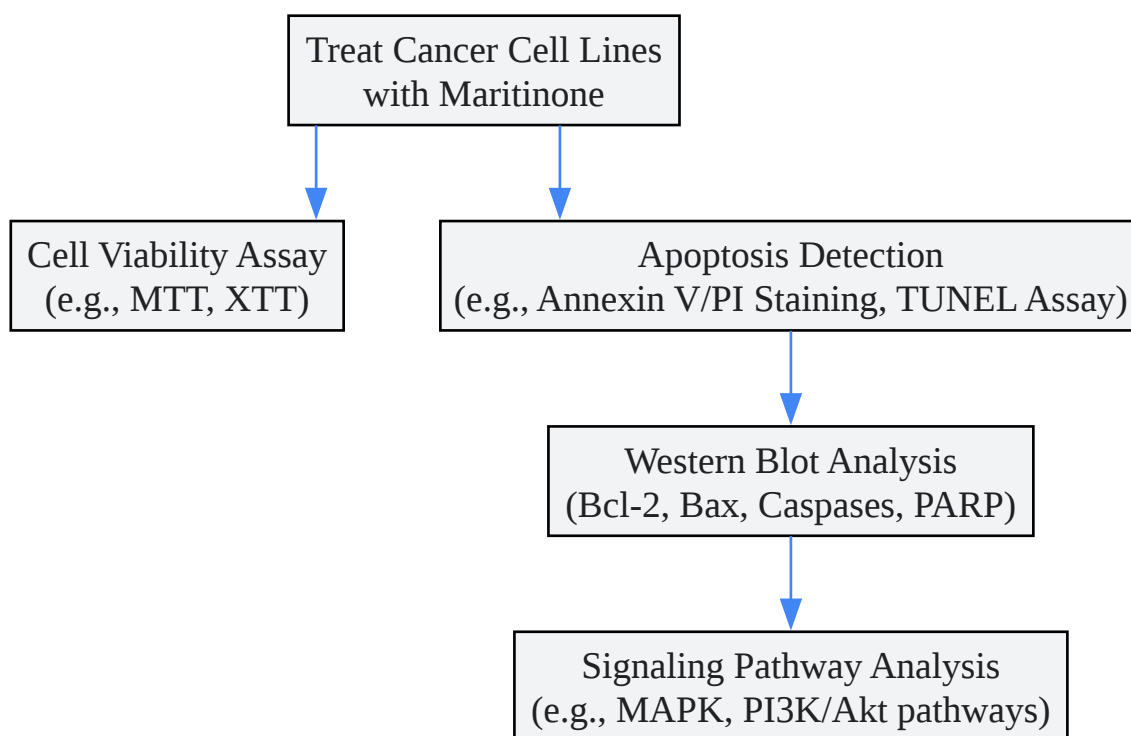
Experimental Protocols

The following protocols provide standardized methods for the isolation, purification, and characterization of **Maritinone**, as well as the determination of its key physicochemical properties.

Isolation and Purification of Maritinone from Diospyros maritima

Maritinone can be isolated from the bark or fruits of *Diospyros maritima*. The following is a general workflow for its extraction and purification.





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References

- 1. medchemexpress.com [medchemexpress.com]
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